Technical Guide: Stability & Storage of 6-Azaspiro[3.4]octane Hemioxalate

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Compound of Interest

Compound Name:	*6-Azaspiro[3.4]octane hemioxalate*
CAS No.:	*1523571-81-4*
Cat. No.:	*B1529097*

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Executive Summary

6-Azaspiro[3.4]octane hemioxalate (CAS: 1523571-81-4) is the stable salt form of a strained spirocyclic secondary amine. While the free base (CAS: 765-64-0) is a volatile, corrosive liquid susceptible to rapid oxidation and carbamylation, the hemioxalate salt offers a crystalline lattice that significantly retards these degradation pathways. However, the compound retains inherent thermodynamic instability due to the cyclobutane ring strain (~26.5 kcal/mol) and the reactivity of the secondary amine. This guide defines the storage conditions required to maintain >98% purity over extended periods.

Chemical Profile & Structural Integrity

Physicochemical Properties[1]

- IUPAC Name: 6-Azaspiro[3.4]octane; oxalic acid (2:1 stoichiometry).
- Molecular Formula:
- Molecular Weight: 312.41 g/mol (Salt); 111.19 g/mol (Free Base).

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- Physical State: White to off-white crystalline solid.
- Solubility: Soluble in water, DMSO, methanol; sparingly soluble in non-polar solvents (DCM, Hexane).

The Hemioxalate Advantage

The choice of the hemioxalate salt over the hydrochloride or tartrate is not arbitrary.

- Lattice Energy Stabilization: The 2:1 amine-to-acid stoichiometry allows the dicarboxylic acid to bridge two protonated amine centers, creating a robust hydrogen-bond network that minimizes hygroscopicity.
- pKa Buffering: Oxalic acid (

  ,

) ensures the secondary pyrrolidine-like nitrogen (

) remains fully protonated. This protonation sequesters the nitrogen lone pair, effectively shutting down oxidative pathways (N-oxide formation).

Stability & Degradation Pathways

Despite the protective salt form, three primary degradation vectors exist. Understanding these allows for the design of effective storage protocols.

Vector A: Oxidative Instability

If the salt dissociates (e.g., in solution or high humidity), the free secondary amine is prone to oxidation by atmospheric oxygen, leading to hydroxylamines and nitrones.

Vector B: Thermal Ring Strain Release

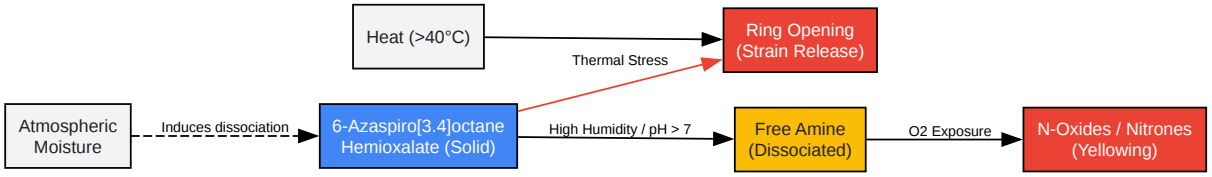
The spiro[3.4] system contains a cyclobutane ring. While kinetically stable at room temperature, elevated temperatures (>40°C) can induce ring-opening or rearrangement, particularly in the presence of Lewis acids or radical initiators.

Vector C: Hygroscopic Hydrolysis

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While less hygroscopic than HCl salts, oxalate salts can still absorb moisture. Water acts as a plasticizer, increasing molecular mobility and facilitating the disproportionation of the salt, potentially releasing the free amine.

Visualization: Degradation Logic



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Figure 1: Mechanistic degradation pathways showing the critical role of moisture and heat in compromising the salt lattice.

Storage & Handling Protocols

To mitigate the vectors above, the following protocol is mandatory for maintaining pharmaceutical-grade integrity.

Primary Storage Conditions

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Parameter	Requirement	Rationale
Temperature	2°C to 8°C (Short-term) -20°C (Long-term >6 months)	Retards kinetic ring-opening and oxidation rates.
Atmosphere	Inert Gas (Argon or Nitrogen)	Displaces oxygen to prevent N-oxidation; prevents moisture ingress.
Container	Amber Glass with Teflon-lined cap	Blocks UV light (which catalyzes radical formation); Teflon prevents leaching.
Desiccant	Required (Silica gel or molecular sieves)	Maintains anhydrous environment to preserve crystal lattice.

Handling "Best Practices"

- Equilibration: Always allow the refrigerated container to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid, which is the #1 cause of degradation.
- Aliquotting: If frequent use is expected, divide the bulk material into single-use aliquots to minimize freeze-thaw cycles and repeated air exposure.

Quality Control & Analytical Validation

Every researcher must validate the integrity of their reagent before use in critical synthesis.

Visual Inspection

- Pass: White, free-flowing crystalline powder.
- Fail: Yellow/orange discoloration (indicates amine oxidation) or clumping (indicates moisture absorption).

1H-NMR Validation Protocol

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Run 1H-NMR in DMSO-d6 or D2O.

- Check 1 (Stoichiometry): Integrate the spiro-cycle protons against the oxalate peak (if visible, though oxalate protons often exchange). Alternatively, use an internal standard (e.g., maleic acid) to quantify the absolute content of the amine.
- Check 2 (Purity): Look for aldehyde peaks (~9-10 ppm) or olefinic peaks (5-6 ppm) which would indicate ring-opening or oxidative cleavage.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax), 3.5 µm.
- Mobile Phase: Water (0.1% TFA) / Acetonitrile (0.1% TFA). Note: Acidic modifier is crucial to keep the amine protonated and improve peak shape.
- Detection: UV at 210 nm (low wavelength required as the compound lacks strong chromophores). ELSD is preferred if available.

References

- PubChem. (n.d.). 6-Azaspiro[3.4]octane.[1][2][3][4][5][6][7][8][9] National Library of Medicine. Retrieved February 14, 2026, from [Link]
- Burkhard, J. A., et al. (2010). Synthesis and Structural Analysis of Spirocyclic Pharmacophores. Journal of Organic Chemistry. (General reference on spiro-amine stability).
- Enamine. (n.d.). Spirocyclic Building Blocks: Handling and Stability. Enamine Ltd. (Industry standard protocols for spiro-salts).

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Sources

- 1. 6-Oxa-2-azaspiro[3.4]octane | C6H11NO | CID 55279769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Oxa-6-azaspiro[3.4]octane | C6H11NO | CID 53438323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. jk-sci.com [jk-sci.com]
- 4. 203661-71-6|tert-Butyl 2-oxo-6-azaspiro[3.4]octane-6-carboxylate|BLD Pharm [bldpharm.com]
- 5. 2-Oxa-6-azaspiro[3.4]octane hemioxalate 97% | CAS: 1408075-00-2 | AChemBlock [achemblock.com]
- 6. 6-Azaspiro[3.4]octane | 765-64-0 [sigmaaldrich.com]
- 7. 1523570-96-8,2-Oxa-6-azaspiro[3.4]octane Hemioxalate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 8. 6-azaspiro[3.4]octane Hemioxalate - Cas No: 1523571-81-4 at Best Price in Mumbai | National Analytical Corporation - Chemical Division [tradeindia.com]
- 9. 1-Oxa-6-azaspiro[3.4]octane hemioxalate 97% | CAS: 1408074-51-0 | AChemBlock [achemblock.com]

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